

5-Chloro-3-methyl-1-phenylpyrazole molecular structure and weight

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Compound of Interest

Compound Name: 5-Chloro-3-methyl-1-phenylpyrazole

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An In-depth Technical Guide on **5-Chloro-3-methyl-1-phenylpyrazole**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of the molecular structure and properties of **5-Chloro-3-methyl-1-phenylpyrazole**.

Molecular Data Summary

The following table summarizes the key quantitative data for **5-Chloro-3-methyl-1-phenylpyrazole**.

Property	Value
Molecular Formula	C ₁₀ H ₉ ClN ^{[1][2][3]}
Molecular Weight	192.64 g/mol ^[1]
IUPAC Name	5-chloro-3-methyl-1-phenylpyrazole ^[1]
Canonical SMILES	Cc1cc(Cl)n(n1)c2ccccc2 ^[3]
InChIKey	ZZOWFLAMMWOSCG-UHFFFAOYSA-N ^[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **5-Chloro-3-methyl-1-phenylpyrazole** are not readily available within the immediate search results. Further literature review beyond this scope would be required to establish specific experimental methodologies.

Molecular Structure Visualization

The molecular structure of **5-Chloro-3-methyl-1-phenylpyrazole** is depicted in the following diagram, generated using the Graphviz DOT language. This visualization provides a clear representation of the atomic arrangement and bonding.

Molecular structure of **5-Chloro-3-methyl-1-phenylpyrazole**.

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References

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- 2. 5-Chloro-3-Methyl-1-Phenyl-1H-Pyrazole | CAS#:1131-17-5 | Chemsoc [chemsoc.com]
- 3. 5-chloro-3-methyl-1-phenylpyrazole [stenutz.eu]
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